physicochemical properties of N-(2-cyanophenyl)urea

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Compound of Interest

Compound Name:	*N-(2-cyanophenyl)urea*
CAS No.:	*55441-25-3*
Cat. No.:	*B1281740*

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Technical Guide: Physicochemical Profiling of **N-(2-cyanophenyl)urea**

1. Executive Summary & Chemical Identity

N-(2-cyanophenyl)urea (CAS: 13278-33-6), often referred to as 1-(2-cyanophenyl)urea or 2-ureidobenzonitrile, serves as a critical synthetic pivot in medicinal chemistry.[1] It is the primary non-cyclic precursor to quinazolin-4(3H)-one scaffolds, a pharmacophore ubiquitous in kinase inhibitors (e.g., VEGFR-2 antagonists), anticonvulsants, and antimicrobial agents.[1]

This guide details the physicochemical behavior of **N-(2-cyanophenyl)urea**, emphasizing its thermal instability and propensity for intramolecular cyclization—a property that researchers must control during synthesis and storage.[1]

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Property	Data
IUPAC Name	1-(2-cyanophenyl)urea
Common Synonyms	2-ureidobenzonitrile, (2-cyanophenyl)urea
CAS Registry Number	13278-33-6
Molecular Formula	$C_8H_7N_3O$
Molecular Weight	161.16 g/mol
SMILES	N#Cc1ccccc1NC(N)=O

2. Solid-State Architecture & Thermal Properties

The handling of **N-(2-cyanophenyl)urea** is defined by its thermal sensitivity. Unlike stable aryl ureas, this compound undergoes a "melt-cyclization" event rather than a simple phase transition.[1]

- Melting Point (Experimental):191°C (decomposition) [1].[1][2]
    - Technical Insight: The "decomposition" noted at 191°C is frequently the exothermic intramolecular cyclization to quinazolin-4(3H)-one. Differential Scanning Calorimetry (DSC) often reveals an endotherm (melting) immediately followed by a sharp exotherm (cyclization).[1]
- Crystallinity: Typically isolated as a white to off-white crystalline solid.
- Solubility Profile:
    - High Solubility: DMSO, DMF, DMAc (Polar aprotic solvents are required for NMR characterization).[1]
    - Moderate Solubility: Hot Ethanol, Methanol.[1]
    - Low Solubility: Water, Hexanes, Diethyl Ether.[1]

3. Spectroscopic Characterization

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Accurate identification requires distinguishing the open-chain urea from the cyclized quinazolinone byproduct.

Infrared Spectroscopy (FT-IR)

The cyano group provides a diagnostic handle that disappears upon cyclization.[1]

Functional Group	Wavenumber (cm^{-1})	Diagnostic Value
C≡N Stretch	~2220 cm^{-1}	Critical: Presence confirms the open urea form.[3] Disappearance indicates cyclization.
N-H Stretch	3200–3450 cm^{-1}	Broad/Doublet (Primary and Secondary Amides).[3]
C=O Stretch	1660–1690 cm^{-1}	Urea carbonyl (typically lower than quinazolinone carbonyl).[3]

Nuclear Magnetic Resonance (^1H NMR)

Solvent: DMSO-d_6

- Urea Protons:
  - δ ~9.0 ppm (s, 1H): Ar-NH-CO (Downfield due to aryl ring current and H-bonding).[1]
  - δ ~6.5 ppm (s, 2H): CO-NH_2 (Broad singlet, exchangeable with D_2O).[1]
- Aromatic Protons:
  - Four distinct signals corresponding to the 1,2-disubstituted benzene ring.[1] The proton ortho to the urea group is typically the most deshielded aromatic signal.[1]

4. Reactivity Profile: The Cyclization Pathway

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The defining chemical property of **N-(2-cyanophenyl)urea** is its transformation into quinazolin-4(3H)-one. This reaction is thermodynamically driven and can be catalyzed by base, acid, or heat.[1]

Mechanism of Action

The urea terminal nitrogen acts as a nucleophile, attacking the electrophilic carbon of the nitrile group.[1] This is followed by a rearrangement to form the stable fused pyrimidine ring.

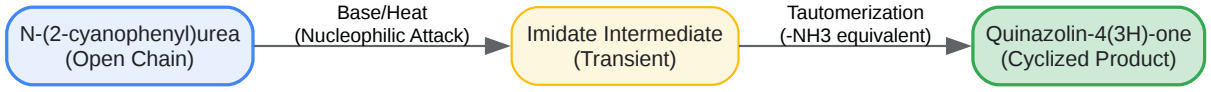

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Figure 1: Intramolecular cyclization pathway of **N-(2-cyanophenyl)urea**.[1]

5. Experimental Protocols

Protocol A: Synthesis & Purification (Avoiding Cyclization)

Objective: Isolate the open-chain urea without forming the quinazolinone.[1]

- Reagents: 2-Aminobenzonitrile (1.0 eq), Potassium Cyanate (KCNO, 1.5 eq), Acetic Acid (2.0 eq), Water/Ethanol (1:1).[1]
- Procedure:
  - Dissolve 2-aminobenzonitrile in 1:1 Water/Ethanol at 35°C.
  - Add KCNO solution slowly.
  - Add Acetic Acid dropwise to generate isocyanic acid in situ.
  - Critical Step: Maintain temperature below 50°C. Higher temperatures promote premature cyclization.

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- Stir for 2–3 hours. A white precipitate will form.

- Workup:
  - Cool to 0°C. Filter the solid.
  - Wash with cold water (to remove salts) and cold diethyl ether (to remove unreacted aniline).[1]
  - Drying: Vacuum dry at room temperature. Do not oven dry >60°C.

Protocol B: Controlled Cyclization (Quinazolinone Synthesis)

Objective: Convert the urea intermediate to the pharmacophore.[1]

- Reagents: **N-(2-cyanophenyl)urea**, NaOH (10% aq) or K_2CO_3 (in DMF).
- Procedure:
  - Suspend the urea in 10% NaOH solution.
  - Reflux (100°C) for 1 hour. The suspension will clear as the salt forms, then reprecipitate the product upon acidification.[1]
  - Alternative: Heat in DMF with K_2CO_3 at 100°C for rapid conversion.
- Validation: Check for disappearance of the nitrile peak (~2220 cm^{-1}) in IR.

6. References

- US Patent 3812168A.2-(N'-methoxy-N'-methyl-ureido)-benzonitrile and derivatives. (1974). [1] Link
- PubChem.Compound Summary: (2-cyanophenyl)urea (CID 13155570). National Library of Medicine.[4] Link[1]

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